

Application Notes and Protocols for Quantitative Mass Spectrometry using Dimethyl Sulfone-d6

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Compound of Interest

Compound Name: Dimethyl sulfone-d6

Cat. No.: B031282

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide a comprehensive overview of the use of **Dimethyl sulfone-d6** (DMSO-d6) as an internal standard for the quantitative analysis of Dimethyl sulfone (DMSO2), also known as Methylsulfonylmethane (MSM), by mass spectrometry. Detailed protocols and quantitative data are presented to facilitate the adoption of this methodology in various research and drug development settings.

Introduction

Dimethyl sulfone (DMSO2) is an organosulfur compound found in various biological and environmental matrices. It is a metabolite of dimethyl sulfoxide (DMSO) and is also obtained from dietary sources.[1] Accurate quantification of DMSO2 is crucial in diverse fields, including clinical diagnostics, pharmacokinetic studies, food science, and environmental monitoring. Isotope dilution mass spectrometry (ID-MS) using a stable isotope-labeled internal standard is the gold standard for accurate quantification, as it effectively compensates for matrix effects and variations in instrument response. **Dimethyl sulfone-d6** (DMSO-d6), the deuterated analog of DMSO2, is an ideal internal standard for this purpose due to its chemical similarity and mass shift, which allows for clear differentiation in mass spectrometric analyses.[2]

Applications

The use of DMSO-d6 as an internal standard is applicable across a range of analytical platforms, primarily Gas Chromatography-Mass Spectrometry (GC-MS) and Liquid

Chromatography-Tandem Mass Spectrometry (LC-MS/MS).

Clinical and Pharmacokinetic Studies

DMSO-d6 is extensively used for the quantification of DMSO2 in biological fluids to understand its pharmacokinetics, bioavailability, and role in various physiological and pathological processes.

- **Human Plasma:** An LC-MS/MS method has been developed for the determination of MSM levels in human plasma. This is crucial for pharmacokinetic studies, especially when evaluating MSM as a dietary supplement.[\[3\]](#)
- **Human Urine:** A GC-MS method has been established for the routine determination of DMSO and its metabolite, DMSO2, in human urine. This is particularly useful for monitoring occupational exposure to DMSO.[\[4\]](#)
- **Cerebrospinal Fluid (CSF):** The presence of DMSO2 has been identified in human CSF, and quantitative methods using DMSO-d6 can be applied to study its distribution and potential neurological roles.[\[1\]](#)

Food and Dietary Supplement Analysis

The natural occurrence of DMSO2 in various food products and its use as a dietary supplement necessitates accurate quantification for quality control and nutritional assessment.

- **Milk and Dairy Products:** Dimethyl sulfone is naturally present in cow's milk. Isotope dilution methods with DMSO-d6 can be employed for the precise quantification of this compound in dairy and other food matrices.
- **Dietary Supplements:** LC-MS/MS methods utilizing DMSO-d6 are suitable for the quality control of dietary supplements containing MSM, ensuring product consistency and accurate dosage information.

Environmental Monitoring

While specific applications of DMSO-d6 in environmental analysis are less documented, the principles of isotope dilution can be applied to quantify DMSO2, a component of the atmospheric sulfur cycle, in environmental samples.

- Atmospheric Aerosols: Organosulfur compounds, including DMSO₂, are components of atmospheric aerosols. GC-MS or LC-MS methods with DMSO-d₆ could be adapted for their quantification in air samples to study atmospheric chemistry.

Quantitative Data Summary

The following tables summarize the quantitative performance of methods using **Dimethyl sulfone-d₆** as an internal standard.

Table 1: GC-MS Method for Quantification of Dimethyl Sulfone in Human Urine

Parameter	Value
Linearity Range	0.19 - 50.10 mg/L
Limit of Detection (LOD)	0.06 mg/L
Limit of Quantitation (LOQ)	Not explicitly stated, but linearity starts at 0.19 mg/L
Recovery	98 - 116%
Intra-day Precision (RSD)	0.4 - 2.4%
Inter-day Precision (RSD)	Not explicitly stated in the abstract

Table 2: LC-MS/MS Method for Quantification of Methylsulfonylmethane (MSM) in Human Plasma

Parameter	Value
Calibration Standards	5, 10, 50, 100, 200, 500, 1000, 2000, 5000, and 10000 µM
Quality Control (QC) Samples	5, 250, 1000 µM
MRM Transition (MSM)	m/z 95.3 → 65.1
MRM Transition (MSM-d ₆)	m/z 101.2 → 65.1

Experimental Protocols

Protocol 1: Quantification of Dimethyl Sulfone in Human Urine by GC-MS

1. Sample Preparation: a. To 2 mL of urine supernatant, add 0.2 mL of 17.5% (v/v) HCl and 20 μ L of 2,2-dimethoxypropane containing 1.19 μ g/mL of hexadeuterated DMSO (internal standard). b. Vortex for 30 seconds and incubate for 10 minutes. c. Add 27 g of Na₂CO₃, vortex, and let stand for 10 minutes. d. Centrifuge at 13,000 x g for 10 minutes. e. Collect the supernatant for GC-MS analysis.

2. GC-MS Conditions:

- Injection Volume: 1 μ L
- Ionization Mode: Electron Impact (EI) at 70 eV
- Ion Source Temperature: 230 °C
- Quadrupole Analyzer Temperature: 150 °C
- Selected Ion Monitoring (SIM): Monitor m/z 79 for Dimethyl Sulfone.

Protocol 2: Quantification of Methylsulfonylmethane (MSM) in Human Plasma by LC-MS/MS

1. Sample Preparation (Liquid-Liquid Extraction): a. Prepare calibration standards and quality control samples by spiking pooled human plasma with known concentrations of MSM. b. Add an appropriate volume of the internal standard stock solution (MSM-d6) to all samples, standards, and QCs. c. Perform liquid-liquid extraction using a suitable organic solvent. d. Evaporate the organic layer to dryness and reconstitute the residue in the mobile phase.

2. LC-MS/MS Conditions:

- LC Column: Poroshell 120 EC-C18 (50 x 4.6 mm, 2.7 μ m)
- Mobile Phase: Gradient elution with appropriate aqueous and organic phases.
- Ionization Mode: Electrospray Ionization (ESI), positive mode.
- MS Detection: Multiple Reaction Monitoring (MRM)
- MSM: m/z 95.3 \rightarrow 65.1
- MSM-d6: m/z 101.2 \rightarrow 65.1
- Dwell Time: 150 ms

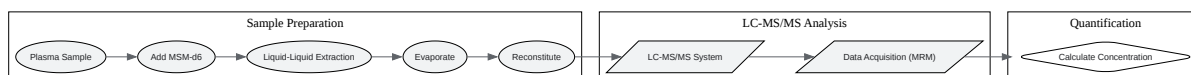
- Curtain Gas: 20 PSI
- Nebulizer Gas (Gas 1): 50 PSI
- Desolvation Gas (Gas 2): 50 PSI
- Collision Gas (CAD): 8 PSI

Mandatory Visualizations



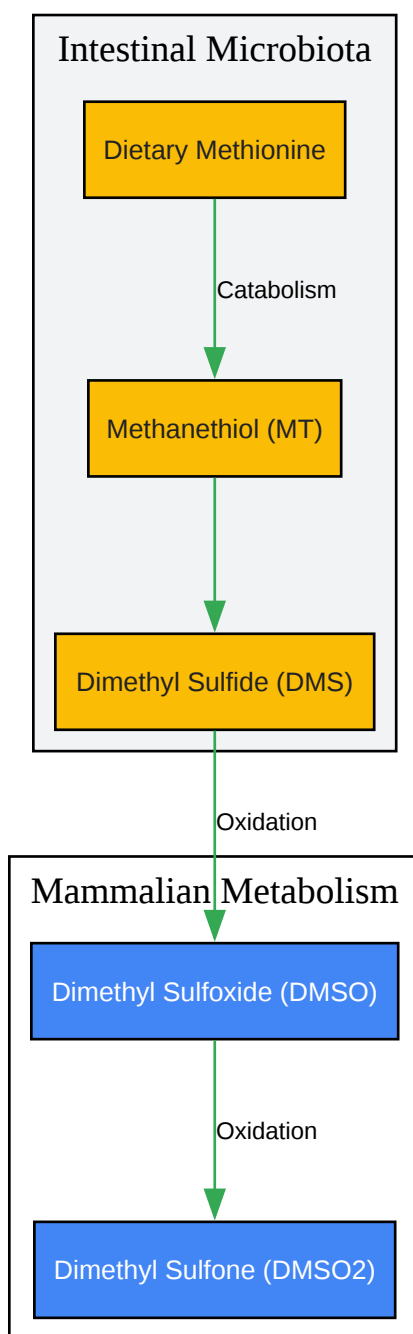
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Caption: Experimental workflow for GC-MS analysis of Dimethyl Sulfone in urine.



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Caption: Experimental workflow for LC-MS/MS analysis of MSM in plasma.



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Caption: Microbial-Mammalian Co-metabolism of Methionine to Dimethyl Sulfone.

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